

Application Notes and Protocols for SB 706504 in MAPK Signaling Research

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Compound of Interest

Compound Name: SB 706504

Cat. No.: B10764223

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These application notes provide a comprehensive guide for utilizing **SB 706504**, a potent and selective inhibitor of p38 Mitogen-Activated Protein Kinase (MAPK), in studies related to MAPK signaling in various disease contexts. Detailed protocols for key experiments are provided to facilitate the investigation of inflammatory responses and other cellular processes regulated by the p38 MAPK pathway.

Introduction to SB 706504

SB 706504 is a small molecule inhibitor that specifically targets the p38 MAPK, a key kinase involved in cellular responses to stress and inflammatory signals. Dysregulation of the p38 MAPK pathway is implicated in a range of diseases, including chronic obstructive pulmonary disease (COPD), rheumatoid arthritis, and cancer.^[1] **SB 706504** serves as a valuable research tool for elucidating the role of p38 MAPK in these pathologies and for the preclinical evaluation of p38 MAPK inhibition as a therapeutic strategy.

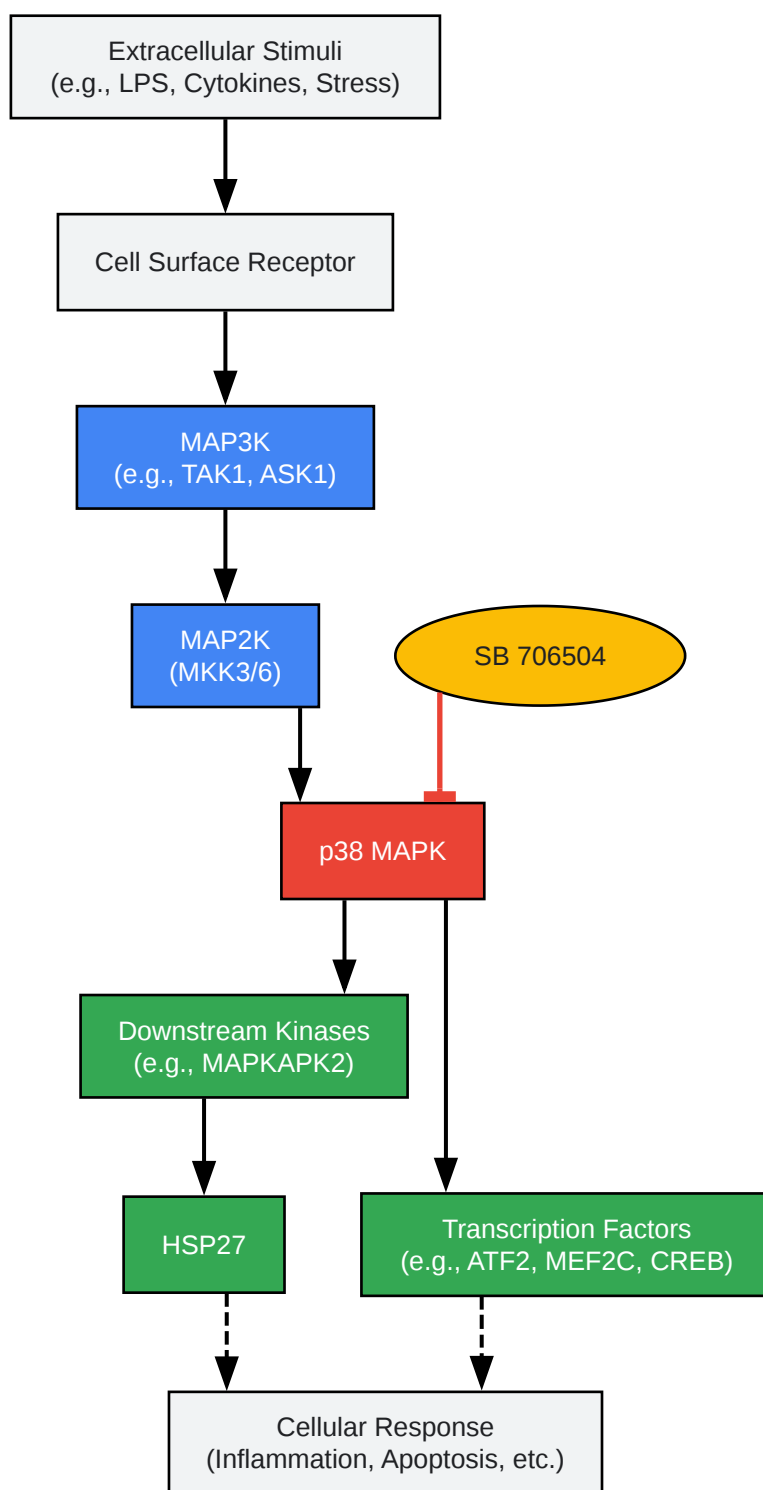
Data Presentation: Quantitative Profile of SB 706504

For ease of comparison, the following table summarizes the key quantitative data for **SB 706504**.

Parameter	Value	Target	Notes
IC50	2.5 nM	p38 α MAPK	Demonstrates high potency for the primary target.
Selectivity	>5 μ M	Other kinases (except JNK1)	Exhibits high selectivity against a panel of other kinases.
JNK1 IC50	5 μ M	JNK1	Shows some off-target activity at higher concentrations.
Effective Concentration	3 μ M	Macrophages	Concentration shown to significantly reduce inflammatory gene expression.[1]

Signaling Pathway

The p38 MAPK signaling cascade is a central pathway in the cellular response to inflammatory cytokines and environmental stress. The pathway is initiated by the activation of upstream kinases (MAP3Ks and MAP2Ks) which in turn phosphorylate and activate p38 MAPK. Activated p38 then phosphorylates a variety of downstream substrates, including other kinases like MAPK-activated protein kinase 2 (MAPKAPK2) and transcription factors such as Activating Transcription Factor 2 (ATF2), Myocyte Enhancer Factor 2C (MEF2C), and cAMP response element-binding protein (CREB).[2][3][4][5] This leads to the regulation of gene expression, resulting in the production of pro-inflammatory cytokines and other cellular responses. **SB 706504** exerts its effect by binding to and inhibiting the kinase activity of p38 MAPK, thereby blocking these downstream signaling events.



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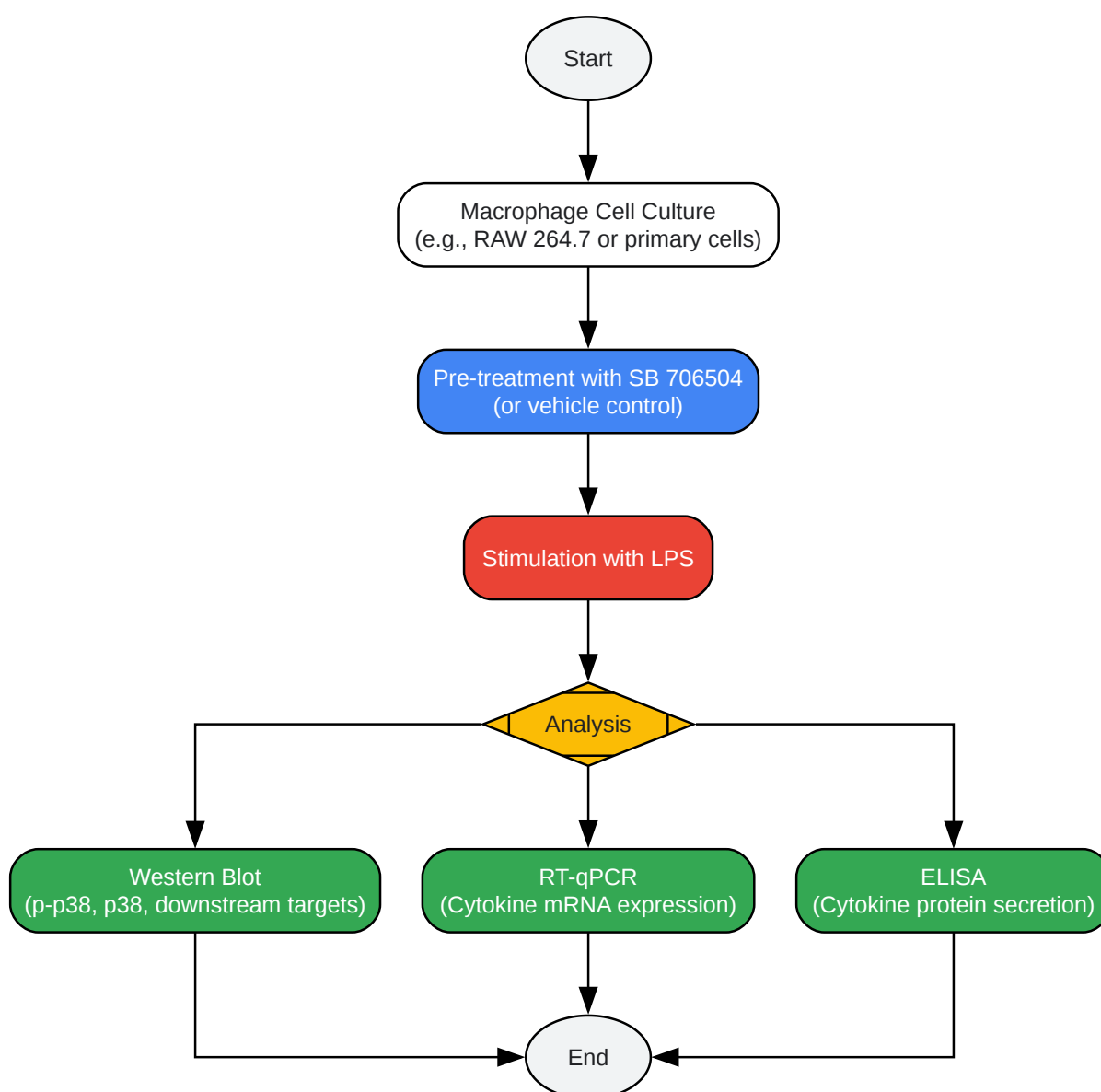
Caption: p38 MAPK Signaling Pathway and the inhibitory action of **SB 706504**.

Experimental Protocols

The following are detailed protocols for key experiments to study the effects of **SB 706504** on MAPK signaling in disease models, particularly focusing on inflammatory responses in macrophages.

Experimental Workflow Overview

The general workflow for investigating the effects of **SB 706504** involves cell culture, treatment with the inhibitor and a pro-inflammatory stimulus (e.g., Lipopolysaccharide - LPS), followed by analysis of downstream signaling events and cellular responses.



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References

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